

Application Note and Protocol for Kilogram-Scale Preparation of Poly(ethylene oxalate)

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Compound of Interest

Compound Name: Ethylene oxalate

Cat. No.: B3051645

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Abstract

This document provides a detailed protocol for the kilogram-scale synthesis of poly(**ethylene oxalate**) (PEOx), a biodegradable polyester with significant potential in various applications, including marine-degradable plastics and drug delivery systems. The protocol is based on a two-step melt polycondensation method, which is scalable and avoids the use of harsh solvents. This application note includes reactant quantities, detailed procedural steps, safety precautions, and expected material characteristics to guide researchers in producing high-quality PEOx on a larger scale.

Introduction

Poly(**ethylene oxalate**) is a promising aliphatic polyester known for its biodegradability, good mechanical properties, and moderate melting temperature.^{[1][2]} Its synthesis via melt polycondensation of dimethyl oxalate (DMO) and ethylene glycol (EG) is an established laboratory procedure. However, scaling this process to the kilogram level presents challenges in maintaining molecular weight, minimizing side reactions, and ensuring batch-to-batch consistency.^[2] This protocol outlines a robust and reproducible method for the kilogram-scale preparation of PEOx, ensuring high yield and desirable polymer characteristics. The successful large-scale synthesis of PEOx is a critical step towards its commercialization and application in fields requiring sustainable and degradable polymers.^[2]

Materials and Equipment

Materials

Material	Grade	Supplier	CAS No.
Dimethyl Oxalate (DMO)	≥99%	e.g., Sigma-Aldrich, TCI	553-90-2
Ethylene Glycol (EG)	Anhydrous, ≥99.8%	e.g., Sigma-Aldrich, Fisher Scientific	107-21-1
Antimony (III) Acetate	Catalyst grade	e.g., Sigma-Aldrich, Alfa Aesar	6923-52-0
Nitrogen (N ₂)	High purity	-	7727-37-9
Methanol	ACS grade (for cleaning)	-	67-56-1
Dichloromethane	ACS grade (for purification, optional)	-	75-09-2

Equipment

- 10 L Glass Reactor: Equipped with a multi-neck lid, mechanical stirrer (with a high-torque motor and anchor- or helical-type impeller), heating mantle, and insulation.
- Distillation Head: With a condenser and a collection flask to remove methanol byproduct.
- Vacuum Pump: Capable of reaching pressures below 100 Pa.
- Digital Vacuum Gauge: For monitoring the pressure during polycondensation.
- Temperature Controller: With a thermocouple to accurately control the reaction temperature.
- Nitrogen Inlet: For purging the reactor and maintaining an inert atmosphere.
- Bottom Discharge Valve: For safely extruding the molten polymer.
- Stainless Steel Tray: For collecting and cooling the polymer melt.

- Pelletizer or Grinder: For processing the solidified polymer.
- Personal Protective Equipment (PPE): Safety glasses with side shields, heat-resistant gloves, and a lab coat are mandatory.

Experimental Protocol

This protocol is designed for the synthesis of approximately 1 kg of poly(**ethylene oxalate**).

Reactant Calculation and Preparation

To achieve a theoretical yield of 1 kg of poly(**ethylene oxalate**) (repeating unit $C_4H_4O_4$, Molar Mass = 116.07 g/mol), the required amounts of reactants are calculated as follows:

Reactant	Molar Mass (g/mol)	Moles	Weight (g)
Dimethyl Oxalate (DMO)	118.09	8.615	1017.3
Ethylene Glycol (EG)	62.07	9.477 (1.1 molar eq.)	588.2
Antimony (III) Acetate	298.82	0.0034 (0.04 mol% vs. DMO)	1.02

A slight excess of ethylene glycol is used to compensate for its potential loss during the initial heating phase.

Reaction Setup and Safety Precautions

Safety:

- Dimethyl Oxalate: Irritating to eyes and skin.[\[3\]](#)[\[4\]](#)
- Ethylene Glycol: Harmful if swallowed and may cause organ damage through prolonged or repeated exposure.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Antimony (III) Acetate: Harmful if swallowed or inhaled.[\[1\]](#)[\[8\]](#)

- **High Temperatures and Vacuum:** The reaction is conducted at high temperatures and under vacuum, posing risks of burns and implosion. Ensure the reactor is rated for these conditions.
- **Methanol Byproduct:** Methanol is flammable and toxic. Ensure proper ventilation and collection.

Setup:

- Ensure the reactor and all glassware are clean and thoroughly dried to prevent hydrolysis.
- Assemble the reactor system as shown in the workflow diagram below.
- Charge the reactor with dimethyl oxalate (1017.3 g), ethylene glycol (588.2 g), and antimony (III) acetate (1.02 g).
- Seal the reactor and begin purging with a slow stream of nitrogen.

Polymerization Procedure

The synthesis is a two-stage process: transesterification followed by polycondensation.

Stage 1: Transesterification

- With the nitrogen purge active, begin stirring the reaction mixture at a moderate speed (e.g., 100-150 rpm).
- Set the temperature controller to 160 °C.
- Maintain this temperature for 4-5 hours. During this time, methanol will be produced and collected in the distillation flask. The reaction progress can be monitored by the volume of methanol collected (theoretical yield is approximately 690 mL).
- It is crucial to control the temperature precisely to minimize the formation of diethylene glycol (DEG) as a byproduct.^[2]

Stage 2: Polycondensation

- After the majority of the methanol has been collected, gradually increase the temperature to 190 °C.
- Simultaneously, slowly apply vacuum to the system, gradually reducing the pressure to below 100 Pa over a period of 1-2 hours. This gradual reduction prevents excessive foaming.
- Continue the reaction at 190 °C and under high vacuum for 3-4 hours. The viscosity of the melt will increase significantly during this stage. The stirring speed may need to be adjusted to ensure proper mixing.
- The reaction is considered complete when the desired melt viscosity is achieved, which can be observed by the torque on the stirrer motor or by taking small samples for analysis (if the reactor setup allows).

Polymer Work-up and Purification

- Once the polymerization is complete, stop the heating and turn off the vacuum pump.
- Introduce nitrogen back into the reactor to break the vacuum.
- While the polymer is still molten, carefully extrude it through the bottom discharge valve onto a stainless steel tray.
- Allow the polymer to cool to room temperature. The resulting poly(**ethylene oxalate**) will be a solid, off-white to light yellow material.
- For further purification to remove any residual catalyst or unreacted monomers, the polymer can be dissolved in a suitable solvent like dichloromethane and then precipitated in a non-solvent like cold methanol. However, for many applications, the polymer can be used as is.
- The solidified polymer can be pelletized or ground into a powder for storage and further processing.

Characterization Data

The following tables summarize typical characterization data for poly(**ethylene oxalate**) synthesized by melt polycondensation.

Table 1: Molecular Weight and Thermal Properties

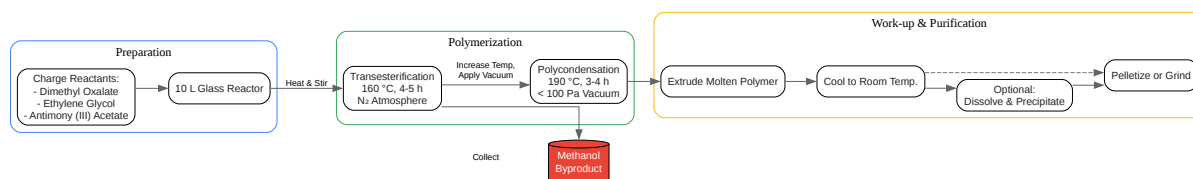
Property	Typical Value
Number Average Molecular Weight (Mn)	30,000 - 50,000 g/mol
Weight Average Molecular Weight (Mw)	60,000 - 100,000 g/mol
Polydispersity Index (PDI)	1.8 - 2.5
Glass Transition Temperature (Tg)	10 - 20 °C
Melting Temperature (Tm)	170 - 180 °C
Decomposition Temperature (Td, 5% weight loss)	> 250 °C

Table 2: ¹H and ¹³C NMR Data (in CDCl₃)

Nucleus	Chemical Shift (ppm)	Assignment
¹ H NMR	~4.45	-O-CH ₂ -CH ₂ -O-
¹³ C NMR	~62.5	-O-CH ₂ -CH ₂ -O-
¹³ C NMR	~158.0	-O-C(=O)-C(=O)-O-

Visualizations

Experimental Workflow



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Caption: Workflow for the kilogram-scale synthesis of poly(**ethylene oxalate**).

Conclusion

This application note provides a comprehensive and detailed protocol for the kilogram-scale synthesis of poly(**ethylene oxalate**). By following this procedure, researchers can reliably produce high-quality PEOx for a variety of applications. The provided data tables and workflow diagram serve as valuable resources for planning and executing the synthesis, as well as for characterizing the final product. Adherence to the safety precautions outlined is essential for a safe and successful scale-up.

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